

A Comprehensive Technical Guide to the Spectroscopic Data of Methyl Chrysanthemate

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Compound of Interest

Compound Name: *Methyl chrysanthemate*

CAS No.: 5460-63-9

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Abstract

This technical guide provides an in-depth analysis of the spectroscopic data for **methyl chrysanthemate**, a key chemical intermediate in the synthesis of pyrethroid insecticides. The document is intended for researchers, scientists, and professionals in the fields of drug development, synthetic chemistry, and analytical science. It offers a comprehensive examination of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of **methyl chrysanthemate**, complete with detailed experimental protocols, data interpretation, and visual aids to facilitate a thorough understanding of its molecular structure and properties.

Introduction: The Significance of Methyl Chrysanthemate

Methyl chrysanthemate is the methyl ester of chrysanthemic acid, a component of the natural insecticides known as pyrethrins, which are found in the flowers of *Chrysanthemum cinerariifolium*. Synthetic derivatives of chrysanthemic acid, known as pyrethroids, are widely used as commercial insecticides due to their high efficacy against insects and low toxicity to

mammals. The precise characterization of **methyl chrysanthemate** is therefore crucial for quality control in its synthesis and for the development of new insecticidal agents.

Spectroscopic techniques are the cornerstone of this characterization, providing a detailed fingerprint of the molecule's structure. This guide will delve into the intricacies of its ^1H NMR, ^{13}C NMR, IR, and MS data.

Molecular Structure and Stereochemistry

Methyl chrysanthemate possesses a cyclopropane ring with two chiral centers, leading to the existence of stereoisomers. The most common commercial form is a mixture of cis and trans isomers. The numbering of the atoms, as used in this guide for spectral assignments, is presented below.

Caption: Structure and numbering of **methyl chrysanthemate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed structure of organic molecules in solution. The analysis of both ^1H and ^{13}C NMR spectra provides unambiguous evidence for the connectivity and stereochemistry of **methyl chrysanthemate**.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **methyl chrysanthemate** is complex due to the presence of multiple stereoisomers and spin-spin coupling between protons. The following table summarizes the expected chemical shifts, multiplicities, and coupling constants for the major signals. The data is a composite based on the analysis of closely related pyrethrin esters.^{[1][2]}

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
~5.0	d	1H	Olefinic H (C6-H)
~3.65	s	3H	Methoxy H (C11-H ₃)
~2.1	m	1H	Cyclopropyl H (C3-H)
~1.7	s	3H	Olefinic methyl H (C8-H ₃ or C9-H ₃)
~1.65	s	3H	Olefinic methyl H (C8-H ₃ or C9-H ₃)
~1.4	m	1H	Cyclopropyl H (C1-H)
~1.25	s	3H	Gem-dimethyl H (C4-H ₃ or C5-H ₃)
~1.15	s	3H	Gem-dimethyl H (C4-H ₃ or C5-H ₃)

Causality in Proton Chemical Shifts:

- The olefinic proton at C6 is significantly downfield due to its position on a double bond.
- The methoxy protons are deshielded by the adjacent oxygen atom, resulting in a singlet around 3.65 ppm.
- The cyclopropyl protons at C1 and C3 are in the aliphatic region, with their exact chemical shifts and coupling patterns being highly dependent on the cis/trans stereochemistry.
- The two olefinic methyl groups (C8 and C9) and the two gem-dimethyl groups on the cyclopropane ring (C4 and C5) often appear as sharp singlets, though they can be slightly different due to the chiral environment.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the carbon skeleton of the molecule. Each unique carbon atom gives a distinct signal. Due to the lack of symmetry, all 11 carbon atoms in

methyl chrysanthemate are expected to be chemically distinct, resulting in 11 signals in the spectrum. The following assignments are based on data from related chrysanthemic acid derivatives.^{[3][4]}

Chemical Shift (δ) ppm	Carbon Assignment
~172	C10 (C=O, Ester)
~135	C7 (Olefinic quat. C)
~125	C6 (Olefinic CH)
~51	C11 (OCH ₃)
~32	C1 or C3 (Cyclopropyl CH)
~30	C1 or C3 (Cyclopropyl CH)
~28	C2 (Cyclopropyl quat. C)
~25	C8 or C9 (Olefinic CH ₃)
~22	C4 or C5 (gem-dimethyl CH ₃)
~18	C8 or C9 (Olefinic CH ₃)
~15	C4 or C5 (gem-dimethyl CH ₃)

Expert Insights on ¹³C NMR:

- The carbonyl carbon of the ester at C10 is the most downfield signal.
- The olefinic carbons C6 and C7 are in the 125-135 ppm range.
- The methoxy carbon C11 is found around 51 ppm.
- The carbons of the cyclopropane ring (C1, C2, C3) and the gem-dimethyl groups (C4, C5) appear in the upfield region. The chemical shifts of the gem-dimethyl carbons can be particularly useful in distinguishing between cis and trans isomers. In trans isomers, these carbons typically appear around 20.2 and 22.5 ppm, while in cis isomers, they are found at approximately 14.8 and 28.6 ppm.^[3]

Experimental Protocol for NMR Spectroscopy

A self-validating protocol for acquiring high-quality NMR spectra is essential for accurate structural elucidation.

Sample Preparation:

- Weigh approximately 15-20 mg of **methyl chrysanthemate** into a clean, dry vial.
- Dissolve the sample in ~0.7 mL of deuterated chloroform (CDCl_3). CDCl_3 is a common choice due to its excellent solvating power for nonpolar to moderately polar compounds and its single residual solvent peak at 7.26 ppm for ^1H NMR and 77.16 ppm for ^{13}C NMR.
- Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Transfer the solution to a 5 mm NMR tube.

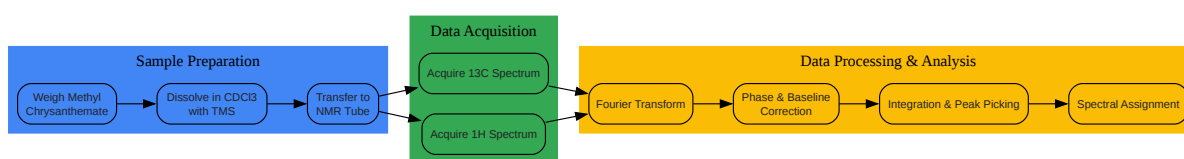
^1H NMR Acquisition:

- Spectrometer: A 400 MHz or higher field spectrometer is recommended for better signal dispersion.
- Pulse Sequence: A standard single-pulse experiment.
- Acquisition Parameters:
 - Spectral width: -2 to 12 ppm
 - Number of scans: 16-32
 - Relaxation delay: 2 seconds
 - Acquisition time: 4 seconds

^{13}C NMR Acquisition:

- Spectrometer: Same as for ^1H NMR.
- Pulse Sequence: A proton-decoupled single-pulse experiment (e.g., zgpg30).

- Acquisition Parameters:
 - Spectral width: -10 to 220 ppm
 - Number of scans: 1024 or more to achieve adequate signal-to-noise.
 - Relaxation delay: 2-5 seconds.



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Caption: Workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The IR spectrum of **methyl chrysanthemate** is characterized by strong absorptions corresponding to the ester carbonyl group and the carbon-carbon double bond. The data presented here is based on the spectrum of the closely related ethyl chrysanthemate, which is expected to have a very similar IR profile.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2950-2850	Strong	C-H stretching (alkyl)
~1730	Very Strong	C=O stretching (ester)
~1650	Medium	C=C stretching (alkene)
~1450, ~1380	Medium	C-H bending (alkyl)
~1200-1150	Strong	C-O stretching (ester)

Trustworthiness of IR Assignments:

- The most prominent and diagnostic peak is the ester carbonyl (C=O) stretch at approximately 1730 cm⁻¹. Its high intensity and characteristic position are unambiguous indicators of the ester functional group.
- The C=C stretch around 1650 cm⁻¹ confirms the presence of the alkene moiety.
- The strong C-O stretching bands in the 1200-1150 cm⁻¹ region are also characteristic of the ester group.
- The region below 1500 cm⁻¹ is known as the fingerprint region and contains a complex pattern of absorptions that are unique to the molecule as a whole.

Experimental Protocol for IR Spectroscopy

Sample Preparation (Neat Liquid Film):

- Place a single drop of neat **methyl chrysanthemate** onto one of a pair of salt plates (e.g., NaCl or KBr).
- Place the second salt plate on top and gently press to create a thin liquid film between the plates.
- Mount the plates in the spectrometer's sample holder.

Data Acquisition:

- Spectrometer: A Fourier Transform Infrared (FTIR) spectrometer.
- Parameters:
 - Scan range: 4000-400 cm^{-1}
 - Resolution: 4 cm^{-1}
 - Number of scans: 16-32
 - A background spectrum of the empty salt plates should be acquired and subtracted from the sample spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

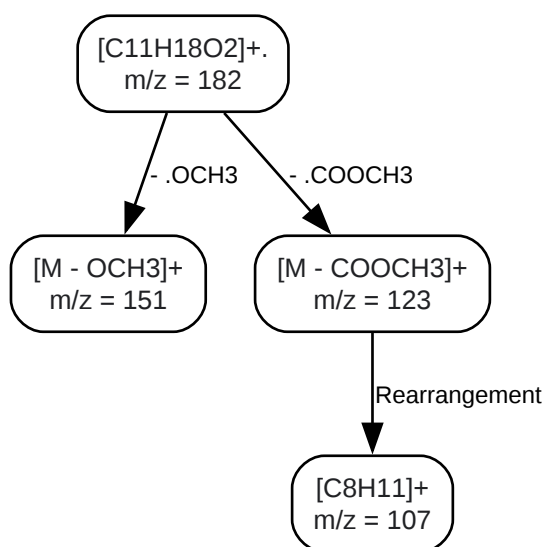
The electron ionization (EI) mass spectrum of **methyl chrysanthemate** is expected to show a molecular ion peak (M^+) at m/z 182, corresponding to its molecular weight.^{[5][6]} The fragmentation pattern is characterized by several key ions.

m/z	Relative Intensity	Proposed Fragment
182	Low	$[M]^+$ (Molecular Ion)
151	Medium	$[M - \text{OCH}_3]^+$
123	High	$[M - \text{COOCH}_3]^+$
107	High	$[\text{C}_8\text{H}_{11}]^+$ (from cleavage of the cyclopropane ring)

Authoritative Grounding of Fragmentation: The fragmentation of esters is a well-understood process.^[7] The most common fragmentation pathways for **methyl chrysanthemate** are:

- Loss of the methoxy group ($-\text{OCH}_3$): This results in the formation of an acylium ion at m/z 151.

- Loss of the entire methoxycarbonyl group ($-\text{COOCH}_3$): This leads to the fragment at m/z 123.
- Cleavage of the cyclopropane ring: This can lead to various rearrangements and the formation of the stable ion at m/z 107.



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Caption: Proposed fragmentation pathway for **methyl chrysanthemate** in EI-MS.

Experimental Protocol for Mass Spectrometry

Sample Introduction (GC-MS):

- Prepare a dilute solution of **methyl chrysanthemate** (e.g., 1 mg/mL) in a volatile solvent such as dichloromethane or ethyl acetate.
- Inject a small volume (e.g., 1 μL) into a gas chromatograph (GC) coupled to a mass spectrometer (MS). The GC will separate the compound from any impurities.

Data Acquisition:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Scan Range: m/z 40-300.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive and self-validating framework for the identification and characterization of **methyl chrysanthemate**. The combined use of NMR, IR, and MS allows for the unambiguous determination of its molecular structure, functional groups, and molecular weight. The detailed protocols and expert interpretations provided herein are intended to serve as a valuable resource for scientists and researchers working with this important chemical compound.

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